

# Application Notes and Protocols for the Polymerization of Disulfur Dinitride to Polythiazyl

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## Compound of Interest

Compound Name: Disulfur dinitride

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## Introduction

Polythiazyl, also known as poly(sulfur nitride) or (SN)<sub>x</sub>, is a unique inorganic polymer composed of alternating sulfur and nitrogen atoms. First synthesized in the early 20th century, it gained significant attention for being the first discovered electrically conductive inorganic polymer and a superconductor at very low temperatures (below 0.26 K).<sup>[1][2]</sup> Its metallic golden or bronze-colored, fibrous crystalline structure exhibits highly anisotropic electrical properties, being conductive along the polymer chains and insulating perpendicular to them.<sup>[1]</sup> This document provides detailed application notes and experimental protocols for the synthesis of polythiazyl from the polymerization of **disulfur dinitride** (S<sub>2</sub>N<sub>2</sub>), a process that requires careful handling of potentially explosive precursor materials.

## Physicochemical Properties of Precursors and Product

A summary of the key physicochemical properties of tetrasulfur tetranitride (S<sub>4</sub>N<sub>4</sub>), **disulfur dinitride** (S<sub>2</sub>N<sub>2</sub>), and polythiazyl ((SN)<sub>x</sub>) is provided below.

Property	Tetrasulfur Tetranitride (S <sub>4</sub> N <sub>4</sub> )	Disulfur Dinitride (S <sub>2</sub> N <sub>2</sub> )	Polythiazyl ((SN) <sub>x</sub> )
Formula	S <sub>4</sub> N <sub>4</sub>	S <sub>2</sub> N <sub>2</sub>	(SN) <sub>x</sub>
Appearance	Vivid orange, opaque crystals[3]	Colorless, volatile crystals[4]	Golden or bronze-colored crystalline solid with metallic lustre[1]
Melting Point	187 °C (with decomposition)[3]	Unstable, polymerizes at room temperature	Decomposes above 240 °C (explosively)[1]
Crystal System	Monoclinic	Monoclinic	Monoclinic (Form I)
Space Group	P2 <sub>1</sub> /n	P2 <sub>1</sub> /c	P2 <sub>1</sub> /c
Key Bond Lengths	S-N: ~1.62 Å[5]	S-N: 1.651 Å, 1.657 Å[6]	S-N: 1.59 pm, 1.63 pm[1]
Key Bond Angles	N-S-N: ~105°, S-N-S: ~113°	N-S-N: 89.6°, S-N-S: 90.4°[6]	N-S-N: 106°, S-N-S: 120°[1]
Superconducting T <sub>c</sub>	Not applicable	Not applicable	~0.26 K[1][2]
Hazards	Explosive (shock and friction sensitive)[3]	Explosive (can detonate above 30 °C) [7]	Explosive on impact or heating above 240 °C[1]

## Experimental Protocols

The synthesis of polythiazyl is a multi-step process that begins with the synthesis of the precursor, tetrasulfur tetranitride (S<sub>4</sub>N<sub>4</sub>), followed by its conversion to **disulfur dinitride** (S<sub>2</sub>N<sub>2</sub>), and finally the solid-state polymerization of S<sub>2</sub>N<sub>2</sub> to (SN)<sub>x</sub>.

### Protocol 1: Synthesis of Tetrasulfur Tetranitride (S<sub>4</sub>N<sub>4</sub>)

This protocol is based on the reaction of disulfur dichloride with ammonia in an inert solvent.

Materials:

- Disulfur dichloride ( $\text{S}_2\text{Cl}_2$ )
- Ammonia ( $\text{NH}_3$ ) gas
- Carbon tetrachloride ( $\text{CCl}_4$ ), dried
- Dioxane
- Benzene

Equipment:

- Three-neck round-bottom flask
- Gas inlet tube
- Stirrer
- Reflux condenser
- Heating mantle
- Extraction apparatus
- Sublimation apparatus

Procedure:

- Set up a three-neck flask with a gas inlet tube, a mechanical stirrer, and a reflux condenser.
- In the flask, prepare a solution of disulfur dichloride in dried carbon tetrachloride.
- Bubble a steady stream of ammonia gas through the solution while stirring vigorously. The reaction is exothermic; maintain the temperature of the reaction mixture.
- After the reaction is complete, a solid precipitate will have formed. Filter the solid product.
- The crude product is a mixture containing  $\text{S}_4\text{N}_4$ . Extract the  $\text{S}_4\text{N}_4$  from the solid mixture using dioxane.

- Evaporate the dioxane to obtain crude  $S_4N_4$ .
- For further purification, dissolve the crude product in hot benzene and allow it to recrystallize upon cooling to yield orange-red needles of  $S_4N_4$ .
- Final purification can be achieved by sublimation under high vacuum at approximately 100 °C.

#### Safety Precautions:

- Tetrasulfur tetranitride is a shock-sensitive explosive. Handle with extreme care. Avoid grinding or subjecting the material to friction or impact.[3][8]
- Work in a well-ventilated fume hood.
- Use appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- Disulfur dichloride and carbon tetrachloride are toxic and should be handled with care.

## Protocol 2: Synthesis of Disulfur Dinitride ( $S_2N_2$ ) and Polymerization to Polythiazyl ( $(SN)_x$ )

This protocol involves the thermal cracking of  $S_4N_4$  over a silver wool catalyst to form  $S_2N_2$ , which is then polymerized.

#### Materials:

- Purified tetrasulfur tetranitride ( $S_4N_4$ )
- Silver wool

#### Equipment:

- High-vacuum line ( $<10^{-4}$  torr)
- Quartz reaction tube

- Tube furnace
- Cold finger (liquid nitrogen)
- Glassware for sublimation and polymerization

Procedure:

#### Part A: Synthesis of **Disulfur Dinitride** ( $S_2N_2$ )

- Assemble the reaction apparatus in a high-vacuum line. The setup consists of a sample tube containing  $S_4N_4$ , a quartz tube packed with silver wool situated in a tube furnace, and a cold finger cooled with liquid nitrogen.
- Place a sample of purified  $S_4N_4$  in the initial sample tube.
- Evacuate the entire system to a pressure of less than  $10^{-4}$  torr.
- Heat the silver wool in the quartz tube to approximately 250-300 °C.[\[1\]](#)
- Gently heat the  $S_4N_4$  sample to induce sublimation. The  $S_4N_4$  vapor will pass through the hot silver wool.
- The  $S_4N_4$  is catalytically cracked to  $S_2N_2$ . The gaseous  $S_2N_2$  will sublime and deposit as colorless crystals on the liquid nitrogen-cooled cold finger.

#### Part B: Solid-State Polymerization to Polythiazyl ( $(SN)_x$ )

- Once a sufficient amount of  $S_2N_2$  has been collected, stop the sublimation of  $S_4N_4$  and isolate the cold finger from the reaction setup.
- Allow the cold finger to slowly warm to room temperature. The colorless  $S_2N_2$  crystals will undergo spontaneous solid-state polymerization.
- During polymerization, the crystals will first turn a dark blue-black color and eventually transform into lustrous golden or bronze-colored crystals of  $(SN)_x$ .
- The polymerization process is slow and can take several days at room temperature.[\[9\]](#)

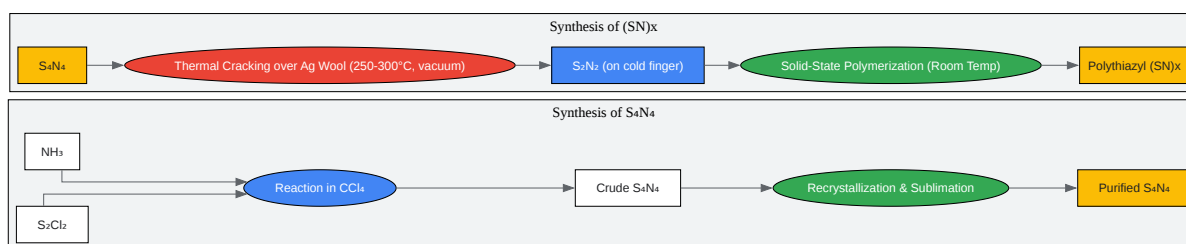
- To ensure complete polymerization, the (SN)<sub>x</sub> crystals can be gently heated to around 75 °C under vacuum to remove any unreacted S<sub>2</sub>N<sub>2</sub>.<sup>[9]</sup>

#### Safety Precautions:

- Both S<sub>4</sub>N<sub>4</sub> and S<sub>2</sub>N<sub>2</sub> are highly explosive. S<sub>2</sub>N<sub>2</sub> is particularly unstable and can detonate when heated above 30°C or subjected to shock.<sup>[7]</sup>
- All operations should be conducted behind a blast shield in a fume hood.
- Use small quantities of starting material.
- Avoid any rapid changes in temperature or pressure.
- The apparatus should be designed to handle potential explosions.

## Visualized Experimental Workflow and Structural Relationships

The following diagrams illustrate the experimental workflow for the synthesis of polythiazyl and the structural relationship between the precursor and the final polymer.



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